

# 4-Chloro-2-nitrophenol: A Comprehensive Technical Review

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## Compound of Interest

Compound Name: 4-Chloro-2-nitrophenol

Cat. No.: B165678

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## Abstract

**4-Chloro-2-nitrophenol**, with the unequivocal IUPAC name **4-chloro-2-nitrophenol**<sup>[1][2]</sup>, is a pivotal chemical intermediate in a multitude of industrial applications. This yellow crystalline solid is instrumental in the synthesis of a wide array of products, ranging from dyes and pigments to essential pharmaceuticals and agrochemicals.<sup>[3][4][5]</sup> Its versatile reactivity, stemming from the presence of hydroxyl, chloro, and nitro functional groups, makes it a compound of significant interest in organic synthesis and drug discovery.<sup>[4][5]</sup> This document provides an in-depth technical guide on its chemical properties, synthesis protocols, and key applications, with a focus on data relevant to research and development professionals.

## Chemical and Physical Properties

**4-Chloro-2-nitrophenol** is a yellow crystalline powder or, in its purified form, a yellow monoclinic prism crystal.<sup>[5]</sup> It is slightly soluble in water but shows good solubility in organic solvents such as ethanol, acetone, ether, and chloroform.<sup>[3][6]</sup> A comprehensive summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **4-Chloro-2-nitrophenol**

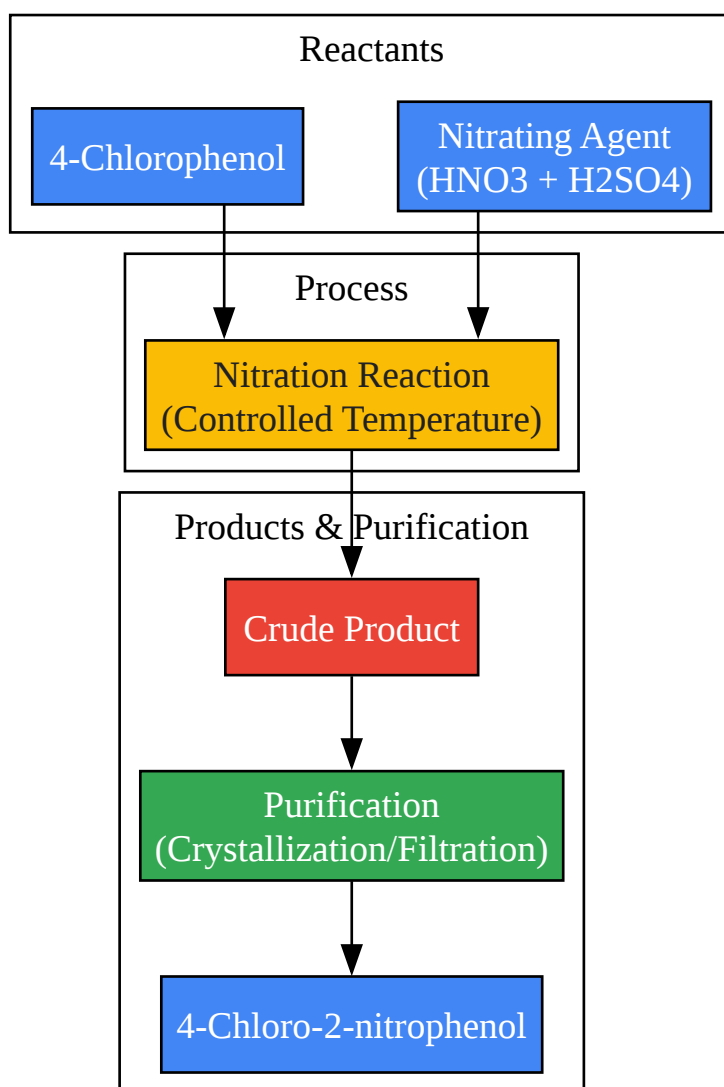
| Property          | Value                                                                           | Source(s)    |
|-------------------|---------------------------------------------------------------------------------|--------------|
| IUPAC Name        | 4-chloro-2-nitrophenol                                                          | [1][2]       |
| Synonyms          | 2-Nitro-4-chlorophenol, p-chloronitrophenol                                     | [1][3][5]    |
| CAS Number        | 89-64-5                                                                         | [2][5]       |
| Molecular Formula | C <sub>6</sub> H <sub>4</sub> ClNO <sub>2</sub>                                 | [3][4][5]    |
| Molecular Weight  | 173.55 g/mol                                                                    | [1][2][4]    |
| Appearance        | Yellow crystalline powder/solid                                                 | [3][4][5]    |
| Melting Point     | 83-88 °C                                                                        | [5][6][7][8] |
| Boiling Point     | 242.5 - 306 °C at 760 mmHg                                                      | [3][5]       |
| Density           | 1.54 - 1.554 g/cm <sup>3</sup> at 25°C                                          | [3][5]       |
| pKa               | 7.40                                                                            | [3]          |
| Solubility        | Slightly soluble in water;<br>Soluble in ethanol, acetone,<br>ether, chloroform | [3][4][6]    |
| Flash Point       | 100.4 °C                                                                        | [5]          |
| Vapor Pressure    | 0.00778 mmHg                                                                    | [1][9]       |

## Synthesis Protocols

The synthesis of **4-chloro-2-nitrophenol** is primarily achieved through two main routes: the nitration of 4-chlorophenol and the hydrolysis of dichloronitrobenzene derivatives.

### Nitration of 4-Chlorophenol

A common laboratory and industrial synthesis involves the direct nitration of 4-chlorophenol. This electrophilic aromatic substitution reaction is typically carried out using a nitrating agent, such as a mixture of nitric acid and sulfuric acid, under controlled temperature conditions to favor the formation of the desired isomer.



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Caption: Synthesis of **4-Chloro-2-nitrophenol** via Nitration of 4-Chlorophenol.

## Hydrolysis of Dichloronitrobenzene

An alternative industrial method involves the hydrolysis of 1,4-dichloro-2-nitrobenzene or 2,5-dichloronitrobenzene with an aqueous solution of sodium hydroxide under pressure and elevated temperatures.[7][10][11]

Experimental Protocol: Hydrolysis of 1,4-Dichloro-2-nitrobenzene[7]

- **Reaction Setup:** A mixture of 48 grams (0.25 mole) of 1,4-dichloro-2-nitrobenzene, 86 grams (0.75 mole) of sodium hydroxide solution, and 600 ml of water is placed in an autoclave equipped with a stirrer.
- **Heating and Reaction:** The mixture is heated with continuous, rapid stirring for approximately 15 hours at an internal temperature of 145°C (oil bath temperature of 186-190°C). The pressure is maintained below 3 atmospheres.
- **Isolation of Sodium Salt:** After cooling, the resulting red crystals of the sodium salt of **4-chloro-2-nitrophenol** are separated by filtration and washed with a dilute salt solution.
- **Dissolution and Filtration:** The crystals are then dissolved in about 500 ml of boiling water, and the solution is filtered to remove any undissolved material.
- **Acidification and Precipitation:** The hot solution is strongly acidified with concentrated hydrochloric acid.
- **Product Isolation and Drying:** After thorough cooling, the precipitated light yellow, coarsely crystalline **4-chloro-2-nitrophenol** is collected by filtration, washed with cold water, and dried at room temperature.

This process, when carried out with precise temperature and concentration control, can yield a product with a melting point of 87-88°C and a yield of approximately 85%.<sup>[7]</sup>

## Applications in Research and Industry

**4-Chloro-2-nitrophenol** serves as a versatile building block in various sectors due to its reactive nature.<sup>[4]</sup>

Table 2: Key Applications of **4-Chloro-2-nitrophenol**

| Industry          | Specific Applications                                                        | Examples of End Products                         | Source(s)                                                   |
|-------------------|------------------------------------------------------------------------------|--------------------------------------------------|-------------------------------------------------------------|
| Pharmaceuticals   | Building block in the synthesis of active pharmaceutical ingredients (APIs). | Chloroquine (antimalarial), Imatinib (antitumor) | <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> |
| Agrochemicals     | Raw material for the production of pesticides and insecticides.              | Chlorfenapyr, Pirimicarb, Carbofuran             | <a href="#">[3]</a> <a href="#">[4]</a>                     |
| Dyes and Pigments | Intermediate in the synthesis of azo dyes and other pigments.                | Acid Yellow 23, Acid Red 151                     | <a href="#">[3]</a> <a href="#">[4]</a>                     |
| Organic Synthesis | Reagent for developing new materials and complex molecules.                  | 2-Amino-4-chlorophenol                           | <a href="#">[4]</a> <a href="#">[12]</a>                    |
| Other Industrial  | Corrosion inhibitor in metalworking fluids.                                  | -                                                | <a href="#">[3]</a>                                         |

## Spectroscopic Data

The structural elucidation of **4-chloro-2-nitrophenol** is well-documented through various spectroscopic techniques. Spectroscopic data, including <sup>1</sup>H NMR, <sup>13</sup>C NMR, IR, and Mass Spectrometry, are available in public databases such as PubChem and the NIST WebBook.[\[1\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

## Safety and Handling

**4-Chloro-2-nitrophenol** is classified as a hazardous chemical and requires careful handling.[\[3\]](#)[\[5\]](#) It is a skin and eye irritant and may cause respiratory tract irritation.[\[1\]](#)[\[4\]](#)[\[6\]](#) Prolonged or repeated exposure can potentially lead to liver and kidney damage.[\[3\]](#)

Safety Precautions:

- Personal Protective Equipment (PPE): Wear suitable protective clothing, gloves, and eye/face protection.[6][16] A NIOSH/MSHA-approved respirator is recommended if exposure limits are exceeded.[16]
- Storage: Store in a cool, dry, well-ventilated area away from heat and sources of ignition.[3][4]
- Disposal: Dispose of in accordance with local, state, and federal environmental regulations.[4]

This technical guide consolidates key information on **4-chloro-2-nitrophenol**, providing a valuable resource for professionals in research, development, and manufacturing. The provided data on its properties, synthesis, and applications underscores its importance as a chemical intermediate.

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